

ZN148 Application Notes and Protocols for Animal Models

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Compound of Interest

Compound Name: ZN148

Cat. No.: B15605679

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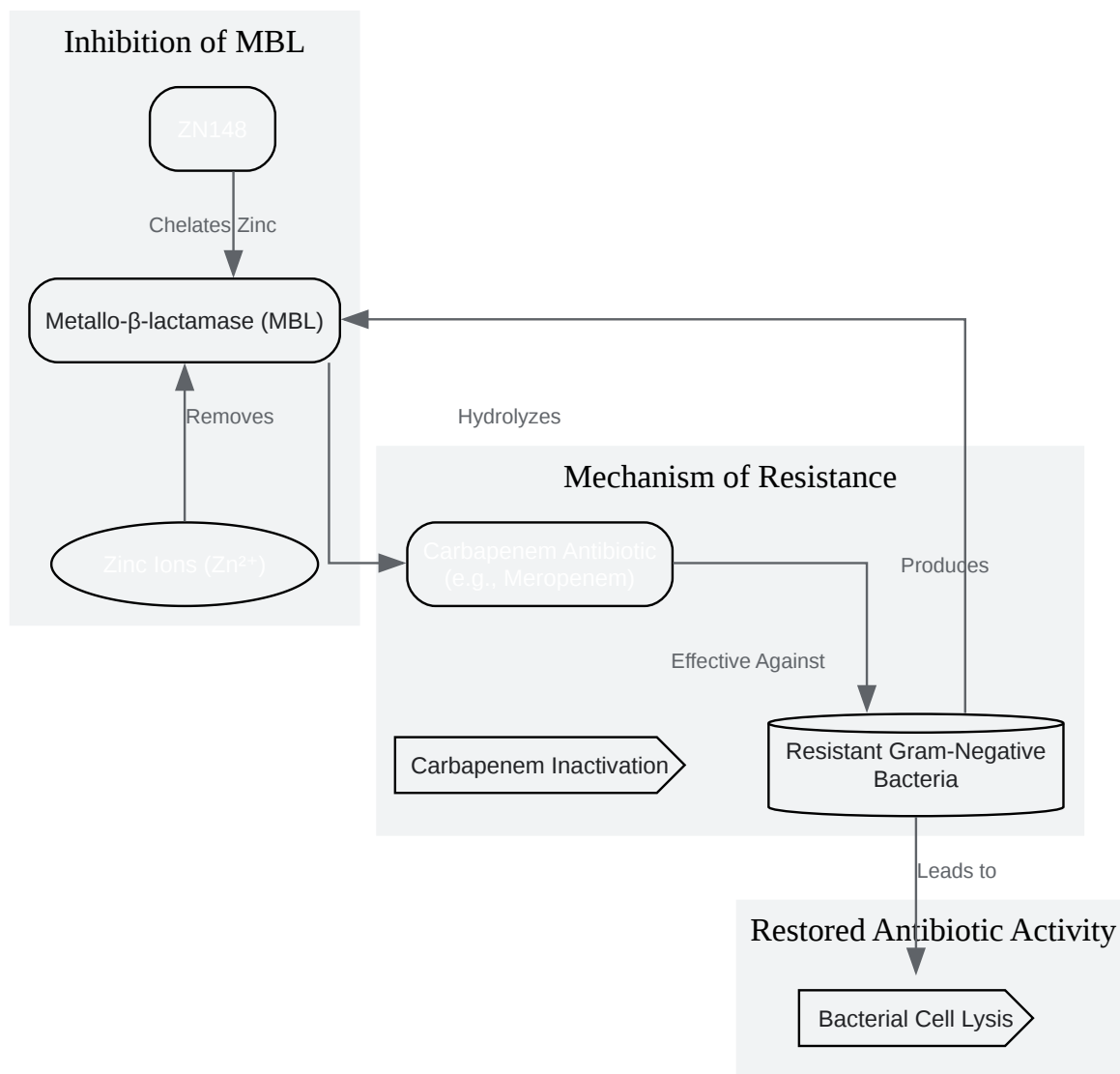
For Researchers, Scientists, and Drug Development Professionals

Introduction

ZN148 is a promising investigational metallo- β -lactamase (MBL) inhibitor.^{[1][2][3][4][5]} It acts as a zinc-chelating agent, effectively reversing carbapenem resistance in Gram-negative pathogens.^{[1][2][3][4][5]} By inhibiting MBLs, **ZN148** restores the efficacy of carbapenem antibiotics, such as meropenem, against otherwise resistant bacterial strains.^{[1][2][4]} This document provides detailed application notes and protocols for the dosage and administration of **ZN148** in animal models, based on preclinical studies.

Mechanism of Action

ZN148 functions by targeting the zinc ions essential for the catalytic activity of metallo- β -lactamases. Its mechanism involves a time-dependent inhibition and removal of zinc ions from the MBL active site.^{[1][2][3]} Evidence suggests a potentially irreversible inhibition mechanism, possibly through the oxidation of the active site Cys221 residue.^{[1][2][3]} This action restores the susceptibility of MBL-producing bacteria to carbapenem antibiotics.



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ZN148 Mechanism of Action

Data Presentation

In Vivo Efficacy and Dosage in Murine Peritonitis Model

The following table summarizes the dosage and administration of **ZN148** in combination with meropenem in a neutropenic murine peritonitis model infected with NDM-1-producing *Klebsiella pneumoniae*.

Parameter	Vehicle Control	Meropenem Alone	ZN148 + Meropenem
ZN148 Dosage	N/A	N/A	10 mg/kg, 33 mg/kg, or 100 mg/kg[2][5]
Meropenem Dosage	N/A	33 mg/kg[1][5]	33 mg/kg[1][5]
Administration Route	Subcutaneous (s.c.)	Subcutaneous (s.c.)	Subcutaneous (s.c.)[2][5]
Timing of Admin.	1h post-infection	1.5h post-infection	ZN148: 1h post-infection Meropenem: 1.5h post-infection[5]
Outcome	Bacterial growth	No significant reduction in CFU	Significant reduction in CFU in peritoneal fluid and blood[2][5]

Acute Toxicity in Mice

ZN148 has been shown to be well-tolerated in mice with no observed acute toxicity.

Animal Model	Administration Route	Dosing Regimen	Observation
Female BALB/c Mice	Intraperitoneal (i.p.)	Weekly escalating doses from 4 to 128 mg/kg	No weight loss or behavioral changes observed[1]

Experimental Protocols

Murine Neutropenic Peritonitis Model

This protocol details the in vivo efficacy study of **ZN148** in combination with meropenem.

1. Animal Model:

- Species: NMRI or BALB/c mice.

- Condition: Neutropenic. This can be induced by intraperitoneal injections of cyclophosphamide.

2. Bacterial Strain:

- NDM-1-producing *Klebsiella pneumoniae* (e.g., strain 50752501).

3. Inoculum Preparation:

- Grow the bacterial strain to the mid-logarithmic phase in appropriate broth.
- Wash and dilute the bacterial suspension in sterile saline to achieve a final concentration for inoculation.

4. Infection:

- Inoculate mice intraperitoneally (i.p.) with approximately 5×10^6 CFU of the bacterial suspension.[\[2\]](#)

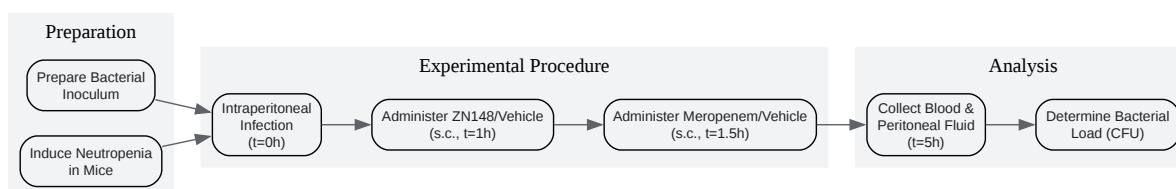
5. Drug Preparation and Administration:

- **ZN148**: Dissolve in a suitable vehicle (e.g., PBS).
- Meropenem: Dissolve in a suitable vehicle (e.g., PBS).
- Administration:
 - At 1 hour post-inoculation, administer **ZN148** (10, 33, or 100 mg/kg) or vehicle subcutaneously (s.c.) in the neck region.[\[2\]](#)[\[5\]](#)
 - At 1.5 hours post-inoculation, administer meropenem (33 mg/kg) or vehicle subcutaneously (s.c.).[\[2\]](#)[\[5\]](#)

6. Sample Collection and Analysis:

- At 5 hours post-inoculation, anesthetize the mice.[\[2\]](#)[\[5\]](#)
- Collect blood via axillary cutdown.[\[2\]](#)

- Euthanize the mice and collect peritoneal fluid by washing the peritoneal cavity with sterile saline.[2]
- Perform serial dilutions of blood and peritoneal fluid and plate on appropriate agar to determine bacterial colony-forming units (CFU).



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Experimental Workflow

Concluding Remarks

ZN148 demonstrates significant potential as a co-therapeutic agent with carbapenems for treating infections caused by MBL-producing Gram-negative bacteria. The provided protocols and data serve as a guide for researchers designing further preclinical and efficacy studies. It is crucial to adhere to institutional and national guidelines for animal experimentation.[2]

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